

Chloromethylphosphonic Acid: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Chloromethylphosphonic acid

Cat. No.: B1213431

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CAS Number: 2565-58-4

This technical guide provides an in-depth overview of **chloromethylphosphonic acid**, a key organophosphorus compound. The information is tailored for researchers, scientists, and professionals in drug development, presenting its chemical properties, synthesis, and analytical methods. While direct biological activity data for **chloromethylphosphonic acid** is limited, this guide also explores the known biological roles of related phosphonate compounds to provide a contextual understanding of its potential applications.

Core Properties

Chloromethylphosphonic acid is a white crystalline solid at room temperature.^[1] Its fundamental chemical and physical properties are summarized in the tables below for easy reference.

Chemical and Physical Properties

Property	Value	Source
Molecular Formula	CH ₄ ClO ₃ P	[2]
Molecular Weight	130.47 g/mol	[1]
Melting Point	127-129 °C	[1]
Boiling Point (Predicted)	333.8 ± 44.0 °C at 760 mmHg	[1]
Density (Predicted)	1.726 ± 0.06 g/cm ³ (20 °C, 760 Torr)	[1]
Appearance	White to brown crystalline powder	[1]
Storage Temperature	2-8 °C	[1]

Identifiers

Identifier	Value	Source
IUPAC Name	(Chloromethyl)phosphonic acid	[3]
CAS Number	2565-58-4	[3]
PubChem CID	75723	[3]
InChI Key	MOFCYHDQWIZKMY-UHFFFAOYSA-N	
SMILES	C(P(=O)(O)O)Cl	[4]
Synonyms	Chloromethanephosphonic acid, Phosphonomethyl chloride	[2]

Experimental Protocols

Detailed methodologies for the synthesis, purification, and analysis of **chloromethylphosphonic acid** are crucial for its application in research and development.

Synthesis

The synthesis of **chloromethylphosphonic acid** can be achieved through a two-step process involving the formation of its acid chloride precursor, chloromethylphosphonic dichloride, followed by hydrolysis.^[5]

Step 1: Synthesis of Chloromethylphosphonic Dichloride

A common method for the synthesis of chloromethylphosphonic dichloride involves the reaction of phosphorus trichloride with paraformaldehyde.^{[5][6]}

- Reactants: Phosphorus trichloride (PCl_3) and paraformaldehyde $((\text{CH}_2\text{O})_n)$.
- Procedure:
 - In a high-pressure autoclave, combine phosphorus trichloride and finely powdered, dry paraformaldehyde.
 - Heat the mixture to approximately 250 °C for several hours (e.g., 10 hours).^[5]
 - After cooling, the reaction mixture contains chloromethylphosphonic dichloride.
- Purification: The crude product can be purified by distillation under reduced pressure.^[6]

Step 2: Hydrolysis to **Chloromethylphosphonic Acid**

Chloromethylphosphonic dichloride is readily hydrolyzed to form **chloromethylphosphonic acid**.

- Reactant: Chloromethylphosphonic dichloride ($\text{ClCH}_2\text{P}(\text{O})\text{Cl}_2$).
- Procedure:
 - Carefully add chloromethylphosphonic dichloride to water. The reaction is exothermic and will release hydrogen chloride gas.
 - The resulting solution contains **chloromethylphosphonic acid**.

- Purification: The final product can be purified by crystallization.^[7] Due to its hygroscopic and sometimes sticky nature, crystallization may require specific solvent systems such as acetone:water or acetonitrile:water mixtures.^[7] Another approach is to dissolve the crude acid in a minimal amount of water and precipitate it by adding a cold alcohol like ethanol or isopropanol.^[7]

Analytical Methods

A variety of analytical techniques can be employed for the characterization and quantification of **chloromethylphosphonic acid**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: Can be used to identify the protons of the chloromethyl group.
 - ³¹P NMR: Provides a characteristic signal for the phosphorus atom in the phosphonate group.^{[6][8]}
- Mass Spectrometry (MS):
 - LC-MS/MS (Liquid Chromatography-Tandem Mass Spectrometry): A highly sensitive method for the quantification of phosphonic acids in various matrices.^{[9][10]} Pre-column derivatization may be necessary to improve chromatographic retention and detection sensitivity.^[9]
 - GC-MS (Gas Chromatography-Mass Spectrometry): Can be used for the analysis of volatile derivatives of phosphonic acids.
- Chromatography:
 - High-Performance Liquid Chromatography (HPLC): A standard technique for the separation and quantification of phosphonic acids.^[3]
 - Ion Chromatography (IC): Particularly useful for the analysis of ionic species like phosphonates, especially in complex matrices.^[11]

Potential Biological Activity and Signaling Pathways

While specific studies on the biological activity and signaling pathways of **chloromethylphosphonic acid** are not extensively available in the public domain, its structural features suggest potential roles as an enzyme inhibitor, a common characteristic of organophosphonate compounds.^{[12][13]} Its primary documented use is as an intermediate in the synthesis of other compounds, including herbicides and pesticides, which inherently points towards biological activity.^[1]

Enzyme Inhibition

Aminophosphonates, which are structurally related to **chloromethylphosphonic acid**, are known to be potent inhibitors of various enzymes, often acting as transition-state analogs.^[12]

- Serine Proteases: Diaryl α -aminophosphonates are effective irreversible inhibitors of serine proteases, forming a stable covalent bond with the active site serine residue.^[12]
- Acetylcholinesterase (AChE): Some aminophosphonates can inhibit AChE by phosphorylating the active site serine.^[12]

Given the electrophilic nature of the phosphorus atom and the presence of a good leaving group (chloride), it is plausible that **chloromethylphosphonic acid** or its derivatives could act as inhibitors of enzymes that have a nucleophilic residue (such as serine or cysteine) in their active site.

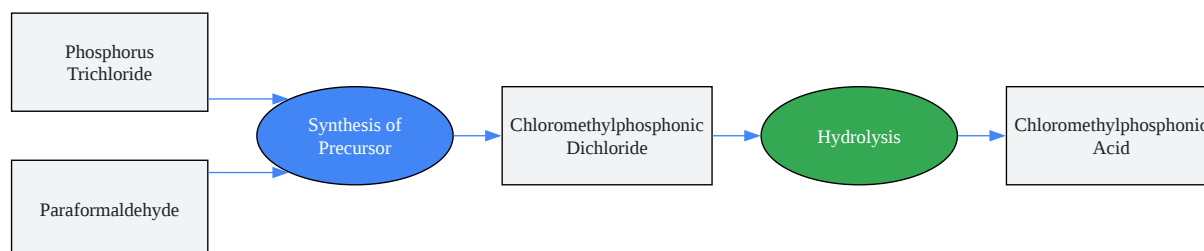
Signaling Pathway Modulation

The direct impact of **chloromethylphosphonic acid** on specific signaling pathways has not been elucidated. However, compounds with similar structural motifs, such as aminomethylphosphonic acid (AMPA), a metabolite of glyphosate, have been shown to have epigenetic effects and influence metabolic pathways in various organisms.^{[14][15][16]} For instance, AMPA has been observed to reduce global DNA methylation levels in human peripheral blood mononuclear cells.^[15]

The potential for **chloromethylphosphonic acid** to interact with biological systems warrants further investigation to understand its specific molecular targets and mechanisms of action.

Visualizations

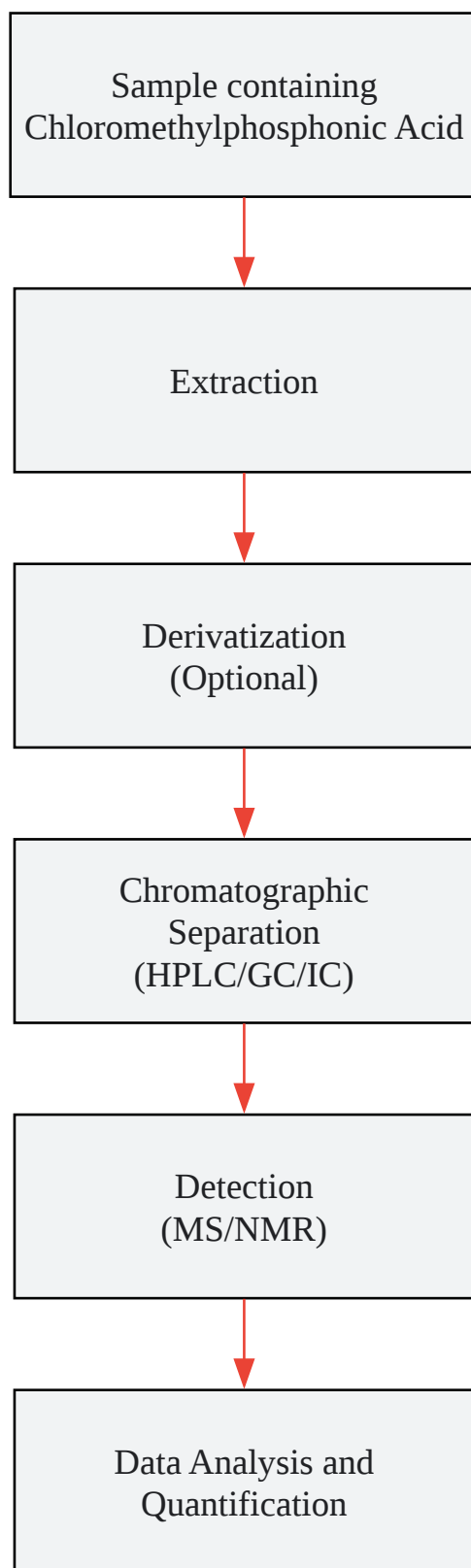
Logical Relationship: Synthesis of Chloromethylphosphonic Acid



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Caption: Synthesis pathway of **Chloromethylphosphonic Acid**.

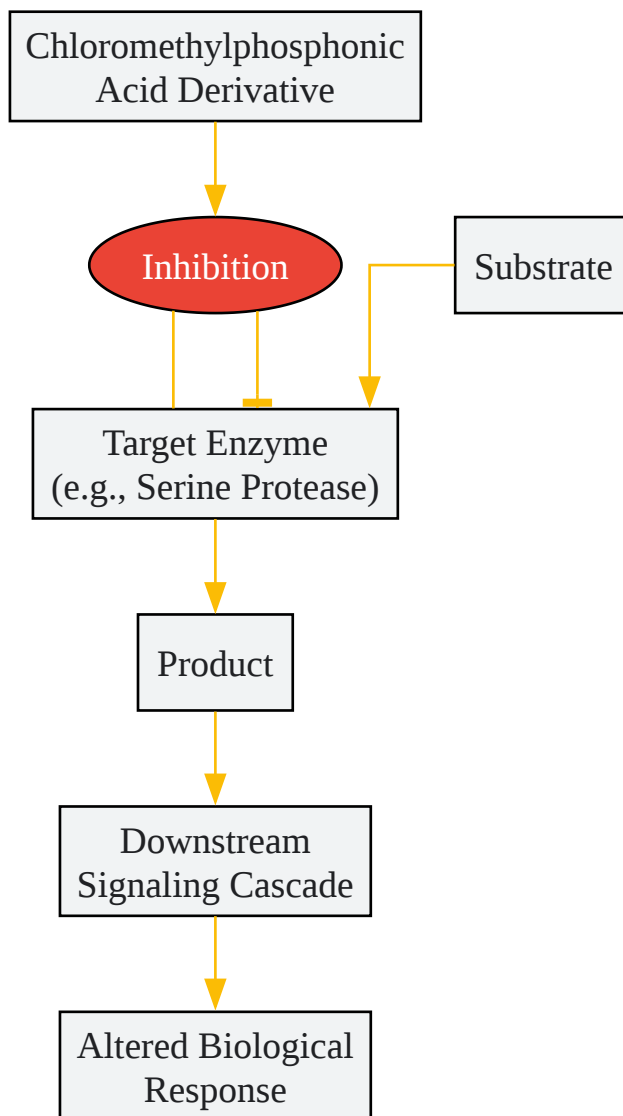
Experimental Workflow: Analysis of Chloromethylphosphonic Acid



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Caption: General workflow for the analysis of **Chloromethylphosphonic Acid**.

Potential Signaling Pathway Interaction (Hypothetical)



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Caption: Hypothetical enzyme inhibition by a **Chloromethylphosphonic Acid** derivative.

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